

Quantitative Analyse mit Cer(IV)-ammoniumsulfat

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Compound of Interest

Compound Name: Cer(IV)-ammoniumsulfat

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Quantitative Analysis with Cerium(IV) Ammonium Sulfate (Cerimetry): Application Note & Protocol

Executive Summary

Cerimetry is a highly robust and precise volumetric analytical technique grounded in the redox chemistry of the Cerium(IV)/Cerium(III) couple. This application note details the use of Cerium(IV) ammonium sulfate (CAS), $(\text{NH}_4)_4[\text{Ce}(\text{SO}_4)_4] \cdot 2\text{H}_2\text{O}$, as a potent oxidizing titrant. Designed for analytical researchers and drug development professionals, this guide outlines the mechanistic rationale, standardized self-validating protocols, and data interpretation required for the quantitative analysis of reducing agents such as Iron(II), ascorbic acid, and various pharmaceutical active ingredients.

Mechanistic Insights & Experimental Causality

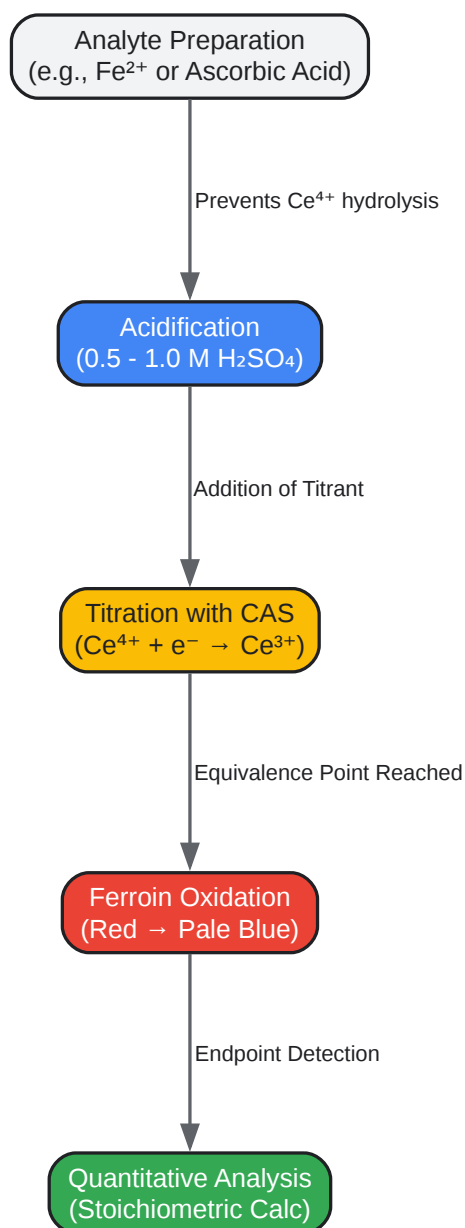
To ensure a self-validating experimental system, it is critical to understand the causality behind the reagent selection and environmental conditions:

- Selection of Cerium(IV) Ammonium Sulfate (CAS): While various Cerium(IV) salts exist, CAS is the preferred titrant because it exhibits superior aqueous solubility and ease of handling

compared to anhydrous ceric sulfate[1]. This prevents erratic titrant concentration fluctuations during preparation and storage.

- **The Role of the Acidic Medium:** The titration must be conducted in a strongly acidic environment (typically 0.5–1.0 M H₂SO₄). This serves a dual purpose. First, it prevents the hydrolysis and subsequent polymerization of Ce⁴⁺ ions into insoluble basic salts[1]. Second, the formal redox potential of the Ce⁴⁺/Ce³⁺ couple is heavily modulated by the acid used. In sulfuric acid, Ce⁴⁺ forms stable sulfate and bisulfate complexes (e.g., [Ce(H₂O)₆(HSO₄)₃]⁺), which lowers the formal potential to approximately +1.44 V (compared to +1.70 V in non-complexing perchloric acid)[2][3]. This modulation provides a controlled, stable oxidizing power ideal for analytical precision.
- **Ferriin as the Optimal Indicator:** Ferriin, a complex of iron(II) and 1,10-phenanthroline ([Fe(o-phen)₃]²⁺), is the gold-standard indicator for cerimetry. The causality for this choice lies in its standard reduction potential of +1.06 V in 1 M H₂SO₄[4]. This potential perfectly bisects the steep potentiometric jump at the equivalence point between the analyte (e.g., Fe²⁺ , E°=+0.77 V) and the titrant (Ce⁴⁺ , E°=+1.44 V). The oxidation of ferriin yields a sharp, reversible color change from deep red to pale blue[4].

Workflow & Signaling Diagram



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Workflow of Cerimetric Titration highlighting the redox pathway and endpoint detection.

Experimental Protocols

Protocol A: Preparation of 0.1 M Cerium(IV) Ammonium Sulfate Solution

Self-Validation Check: The solution must remain perfectly clear. Turbidity indicates insufficient acid concentration, leading to cerium hydrolysis. If turbid, the solution must be discarded and the acid concentration verified.

- Weighing: Accurately weigh approximately 65.0 g of analytical-grade Cerium(IV) ammonium sulfate dihydrate[1].
- Acidification: Transfer the salt to a 1 L volumetric flask containing a pre-mixed, cooled solution of 30 mL concentrated H₂SO₄ in 500 mL of distilled water[1].
- Dissolution: Swirl continuously. Gentle heating may be applied if dissolution is slow, but the solution must be cooled to room temperature afterward.
- Dilution: Make up the volume to 1000 mL with distilled water. Filter through a fine sintered-glass crucible if any insoluble impurities are present.

Protocol B: Standardization against Ferrous Ammonium Sulfate (FAS)

CAS is not a primary standard; its exact molarity must be determined empirically against a stable reference[5].

- Primary Standard Prep: Accurately weigh ~1.0 g of primary-standard grade Ferrous Ammonium Sulfate hexahydrate (FAS) into a 250 mL conical flask[5].
- Solvent Addition: Dissolve the FAS in 25 mL of 1 M H₂SO₄ and dilute with 50 mL of distilled water[5].
- Indicator: Add 2-3 drops of 0.025 M Ferroin indicator solution. The solution will immediately turn deep red.

- Titration: Titrate with the prepared CAS solution from a 50 mL burette until the color sharply transitions from red to a pale greenish-blue[5].
- Calculation: Calculate the exact molarity (MCAS) using the 1:1 stoichiometric ratio:

$$MCAS = MWFAS \times VCAS / mFAS$$

(Where MWFAS=392.14 g/mol and VCAS is the volume of titrant in Liters).

Protocol C: Quantitative Assay of Iron(II) in Pharmaceutical Formulations

- Sample Prep: Crush and accurately weigh a portion of the tablet powder equivalent to ~0.2 g of Iron(II).
- Extraction: Add 20 mL of 1 M H₂SO₄, swirl for 10 minutes to extract the active ingredient, and filter if excipients remain insoluble.
- Titration: Add 2 drops of Ferroin indicator and titrate with the standardized 0.1 M CAS solution to the pale blue endpoint.
- Quantification: 1.0 mL of 0.1 M CAS is equivalent to 5.584 mg of Fe²⁺.

Quantitative Data Presentation

Table 1: Redox Potentials of Relevant Half-Reactions in Cerimetry

Redox Couple	Medium	Formal Potential (V vs. SHE)	Significance
$\text{Ce}^{4+} + e^- \rightleftharpoons \text{Ce}^{3+}$	1 M HClO_4	+1.70 V	High oxidizing power, non-complexing medium
$\text{Ce}^{4+} + e^- \rightleftharpoons \text{Ce}^{3+}$	1 M H_2SO_4	+1.44 V	Standard cerimetry conditions[2]
$[\text{Fe}(\text{o-phen})_3]^{3+} + e^- \rightleftharpoons [\text{Fe}(\text{o-phen})_3]^{2+}$	1 M H_2SO_4	+1.06 V	Ferroin indicator transition[4]
$\text{Fe}^{3+} + e^- \rightleftharpoons \text{Fe}^{2+}$	1 M H_2SO_4	+0.68 V	Analyte oxidation (sulfate complexed)

Table 2: Equivalence Factors for Common Analytes (using 0.1 M CAS)

Analyte	Formula	Molecular Weight (g/mol)	Stoichiometry (Analyte:Ce)	1 mL 0.1 M CAS Equivalent
Iron(II)	Fe^{2+}	55.84	1:1	5.584 mg
Ascorbic Acid	$\text{C}_6\text{H}_8\text{O}_6$	176.12	1:2	8.806 mg
Ferrous Fumarate	$\text{C}_4\text{H}_2\text{FeO}_4$	169.90	1:1	16.990 mg

References

- Cerimetry - Grokipedia. [1](#)
- Application Notes & Protocol: Cerium(IV) Sulfate Titration of Iron(II) - BenchChem. [5](#)
- Ferroin - Wikipedia. [4](#)
- Redox potential of the Ce(IV)/Ce(III) couple in sulfuric acid - BenchChem. [2](#)

- Redox potentials and kinetics of the $\text{Ce}^{3+}/\text{Ce}^{4+}$ redox reaction and solubility of cerium sulfates in sulfuric acid solutions - ResearchGate. [3](#)

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Sources

- [1. grokipedia.com \[grokipedia.com\]](#)
- [2. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. Ferroin - Wikipedia \[en.wikipedia.org\]](#)
- [5. pdf.benchchem.com \[pdf.benchchem.com\]](#)
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